

The Enigmatic Structure of Otophyllside F: A Technical Overview

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Compound of Interest

Compound Name: Otophyllside F

Cat. No.: B15592616

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Introduction

Otophyllside F is a naturally occurring C21 steroidal glycoside isolated from the roots of *Cynanchum otophyllum*. This plant has a history of use in traditional medicine, and its chemical constituents, including a variety of pregnane glycosides, are of significant interest to the scientific community for their potential therapeutic properties. While the existence and general chemical class of **Otophyllside F** are documented, a comprehensive, publicly available report detailing its full structure elucidation, including raw spectroscopic data and detailed experimental protocols, remains elusive in the surveyed scientific literature.

This technical guide synthesizes the currently available information on **Otophyllside F** and outlines the standard methodologies employed for the structure elucidation of similar natural products. While specific quantitative data for **Otophyllside F** is not available, this document will serve as a foundational resource for researchers interested in this compound, providing a framework for the experimental and analytical processes typically involved in such an investigation.

Physicochemical Properties (Inferred)

Based on its classification as a C21 steroidal glycoside, the following general properties of **Otophyllside F** can be inferred. This information would typically be presented in a detailed table.

Property	Anticipated Value/Characteristic
Molecular Formula	C ₄₈ H ₇₆ O ₁₆
Molecular Weight	To be determined by Mass Spectrometry
Appearance	Likely a white or off-white amorphous powder
Solubility	Expected to be soluble in polar organic solvents (e.g., methanol, ethanol) and sparingly soluble in nonpolar solvents.
Optical Rotation	Specific rotation value to be determined experimentally.

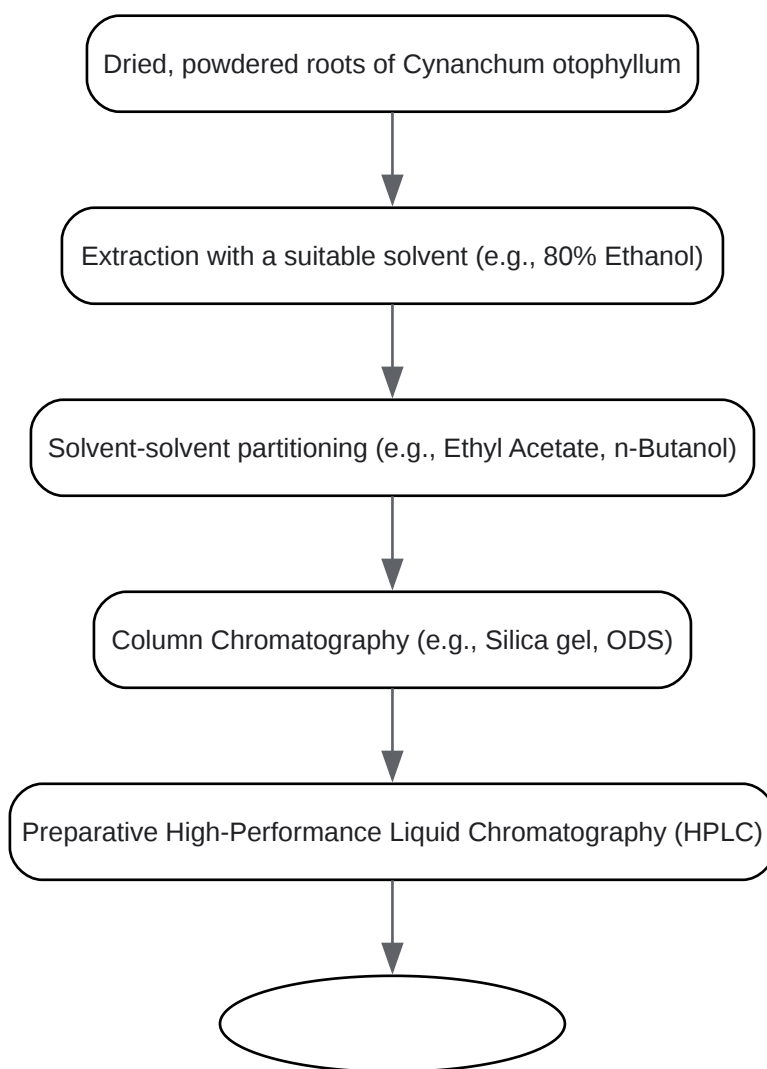
Experimental Protocols for Structure Elucidation

The definitive structure of **Otophyllaside F** would be established through a combination of spectroscopic and chemical methods. The following protocols represent the standard approach for such a task.

Isolation and Purification

The initial step involves the extraction of the compound from its natural source, the roots of *Cynanchum otophyllum*.

Workflow for Isolation and Purification



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Caption: General workflow for the isolation and purification of **Otophyllside F**.

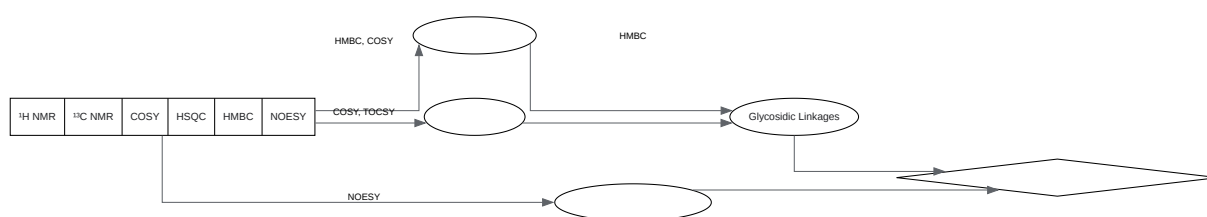
Spectroscopic Analysis

A suite of spectroscopic techniques is employed to determine the molecular structure.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition, allowing for the deduction of the molecular formula. Fragmentation patterns observed in MS/MS experiments provide information about the structure of the aglycone and the sequence of sugar moieties.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D NMR (COSY, HSQC, HMBC, NOESY) experiments are the cornerstone of structure elucidation for novel natural products.
 - ^1H NMR: Provides information on the number and chemical environment of protons.
 - ^{13}C NMR: Reveals the number of carbon atoms and their types (e.g., methyl, methylene, methine, quaternary).
 - COSY (Correlation Spectroscopy): Identifies proton-proton spin-spin couplings within the molecule.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with their directly attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two or three bonds, crucial for connecting different structural fragments.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which is vital for determining the relative stereochemistry.

Logical Flow of NMR Data Interpretation



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Caption: Logical workflow for deducing the structure of **Otophyllside F** from NMR data.

Chemical Methods

- **Acid Hydrolysis:** To identify the constituent sugar units, **Otophyllside F** would be subjected to acid hydrolysis. The resulting monosaccharides are then derivatized and analyzed by gas chromatography (GC) or high-performance liquid chromatography (HPLC) in comparison with authentic standards to determine their identity and absolute configuration (D or L).

Conclusion

The complete structure elucidation of **Otophyllside F**, a C21 steroidal glycoside from *Cynanchum otophyllum*, relies on a systematic application of modern analytical techniques. While the scientific literature confirms its existence, the detailed quantitative spectroscopic data and comprehensive experimental protocols necessary for a full technical guide are not yet publicly available. The methodologies outlined in this document provide a standard framework that would be followed for the definitive characterization of this and other novel natural products. Further research and publication of the primary data are required to fully unravel the intricate molecular architecture of **Otophyllside F**.

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